

Application Notes and Protocols for Flipper-TR Probe in Plant Cell Mechanics

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Compound of Interest

Compound Name: *Flipper-TR probe*

Cat. No.: *B16104070*

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Introduction

The **Flipper-TR probe** is a fluorescent sensor designed for the real-time measurement of plasma membrane tension in living cells.[1][2][3] This advanced tool is particularly valuable for investigating the intricate mechanical forces that govern plant cell growth, development, and response to environmental stimuli. Flipper-TR's mechanism relies on its unique molecular structure, which reports changes in membrane lipid organization and tension through alterations in its fluorescence lifetime.[2][4] This allows for quantitative mapping of membrane tension dynamics using Fluorescence Lifetime Imaging Microscopy (FLIM).[1][2]

Principle of Action:

The **Flipper-TR probe** consists of two twisted dithienothiophene molecules.[2][5] When inserted into a lipid bilayer, the probe's conformation changes in response to the lateral pressure exerted by the lipids.

- **Low Membrane Tension:** In a relaxed or low-tension membrane, the two fluorophores of the Flipper-TR molecule are in a twisted conformation. This results in a shorter fluorescence lifetime.
- **High Membrane Tension:** As membrane tension increases, the surrounding lipids become more ordered and compact, forcing the Flipper-TR molecule into a more planar conformation.^[6] This planarization leads to a longer fluorescence lifetime.^{[4][6]}

This direct relationship between membrane tension and fluorescence lifetime enables researchers to visualize and quantify mechanical stress in the plasma membrane of living plant cells. The probe is fluorogenic, meaning it only becomes fluorescent upon insertion into a lipid membrane, reducing background noise from the aqueous environment.^[2]

Applications in Plant Cell Biology

The **Flipper-TR probe** opens up new avenues for investigating a wide range of mechanical processes in plant cells, including:

- **Turgor Pressure Sensing:** Directly visualize the effects of turgor pressure on the plasma membrane.
- **Cell Wall Dynamics:** Investigate the interplay between the cell wall and the plasma membrane during cell expansion and morphogenesis.
- **Osmotic Stress Response:** Monitor real-time changes in membrane tension in response to hyperosmotic and hypoosmotic conditions.
- **Pathogen Interactions:** Observe changes in membrane tension at the site of pathogen attack or symbiotic interactions.
- **Mechanotransduction:** Elucidate the signaling pathways that are initiated by mechanical stimuli at the plasma membrane.

Quantitative Data Summary

The following tables summarize typical fluorescence lifetime values and changes observed with the **Flipper-TR probe**. Note that these values were obtained from studies on mammalian cells

and giant unilamellar vesicles (GUVs), as specific quantitative data for plant cells is not yet widely published. However, they provide a valuable reference range for what can be expected in plant cell experiments. It is crucial to establish baseline fluorescence lifetime values for your specific plant system.

Table 1: Flipper-TR Fluorescence Lifetime in Different Membrane Environments

Membrane System	Condition	Average Fluorescence Lifetime (τ) (ns)	Reference
GUVs (DOPC)	Liquid-disordered (Ld) phase	3.75 ± 0.08	[4]
GUVs (SM: CL 70 :30)	Liquid-ordered (Lo) phase	6.39 ± 0.15	[4]
HeLa Cells	Isotonic Medium	~4.5	[7]
MDCK Cells	Isotonic Medium	~5.5	[5]

Table 2: Change in Flipper-TR Fluorescence Lifetime in Response to Osmotic Shock (in HeLa Cells)

Osmotic Condition	Change in Osmolarity	Change in Fluorescence Lifetime (τ)	Reference
Hypoosmotic Shock	Decrease	Increase	[8]
Hyperosmotic Shock	Increase	Decrease	[8]

Experimental Protocols

Materials

- **Flipper-TR probe** (e.g., from Spirochrome)
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Plant growth medium (e.g., Murashige and Skoog medium)
- Plant protoplasts, seedlings, or tissue explants (e.g., Arabidopsis thaliana roots or leaf epidermis)
- Fluorescence Lifetime Imaging Microscope (FLIM) system equipped with a 488 nm pulsed laser and a 575-625 nm emission filter.

Probe Preparation (1 mM Stock Solution)

- Allow the vial of Flipper-TR to warm to room temperature before opening.
- Dissolve the contents of the vial (typically 50 nmol) in anhydrous DMSO to a final concentration of 1 mM. For a 50 nmol vial, this would be 50 μ L of DMSO.
- Vortex briefly to ensure complete dissolution.
- Store the stock solution at -20°C, protected from light and moisture. The solution should be stable for approximately 3 months when stored correctly.^[9]

Staining Protocol for Plant Cells (General Guidance)

This protocol is a starting point and should be optimized for your specific plant material.

- Prepare Staining Solution: Dilute the 1 mM Flipper-TR stock solution in your plant growth medium to a final concentration of 0.5-2 μ M. It is recommended to start with 1 μ M. Prepare this solution fresh just before use.
- Incubation:
 - For Protoplasts: Resuspend the protoplasts in the staining solution and incubate for 15-30 minutes at room temperature in the dark.
 - For Seedlings or Tissue Explants: Immerse the seedlings or tissue (e.g., Arabidopsis roots) in the staining solution and incubate for 30-60 minutes at room temperature in the dark. A longer incubation time may be required for the probe to penetrate the cell wall.

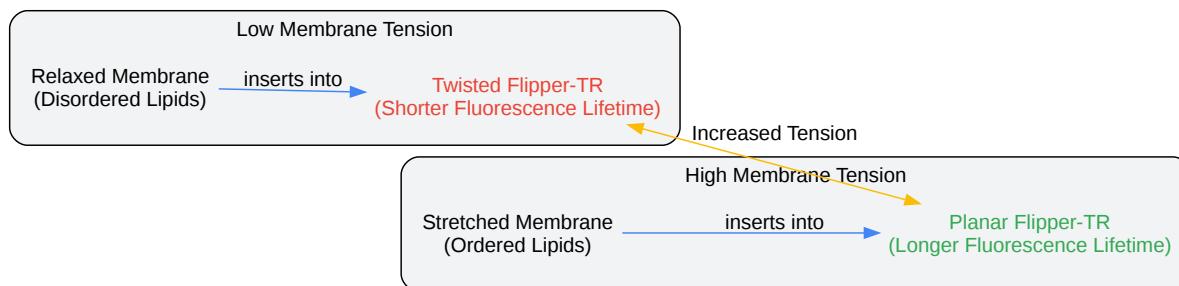
- Washing (Optional): The **Flipper-TR probe** is essentially non-fluorescent in aqueous solution, so a washing step is often not necessary.[9] If background fluorescence is an issue, you can gently wash the sample once with fresh plant growth medium.
- Mounting: Mount the stained samples on a microscope slide or in an imaging chamber suitable for FLIM imaging.

FLIM Imaging and Data Analysis

- Microscope Setup:
 - Use a FLIM system with a pulsed laser for excitation (e.g., 488 nm).[9]
 - Collect the fluorescence emission through a bandpass filter, typically between 575 and 625 nm.[9]
- Image Acquisition:
 - Acquire FLIM data, ensuring sufficient photon counts in the regions of interest for accurate lifetime fitting.
 - Minimize light exposure to reduce phototoxicity and photobleaching.
- Data Analysis:
 - The fluorescence decay curves are typically fitted with a bi-exponential model to extract two lifetime components, τ_1 and τ_2 .[9]
 - The longer lifetime component, τ_1 , which has the higher amplitude, is used to report membrane tension.[9] An increase in τ_1 corresponds to an increase in membrane tension.

Visualizations

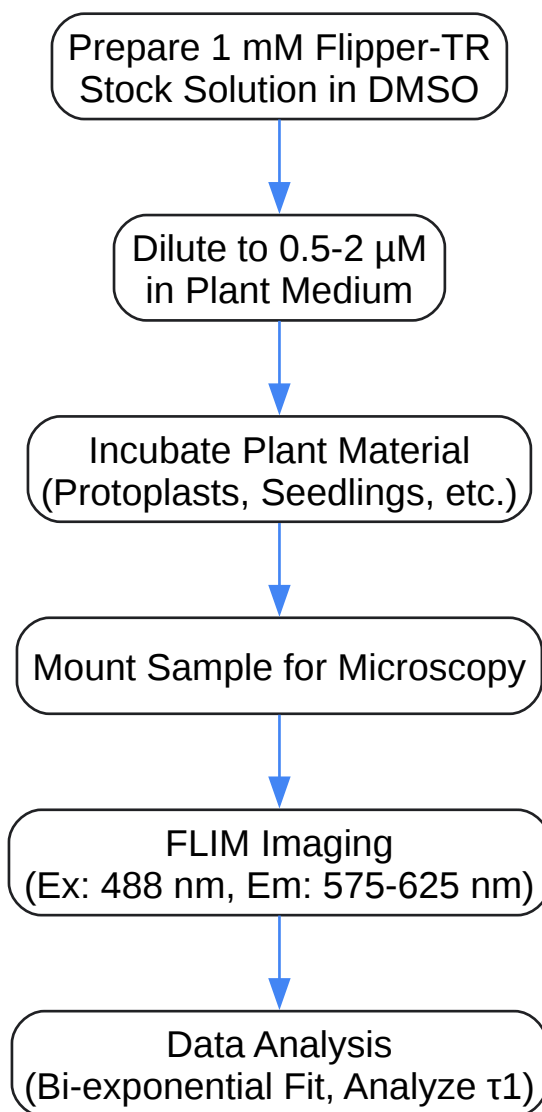
Mechanism of Flipper-TR Action



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Caption: Flipper-TR conformational change in response to membrane tension.

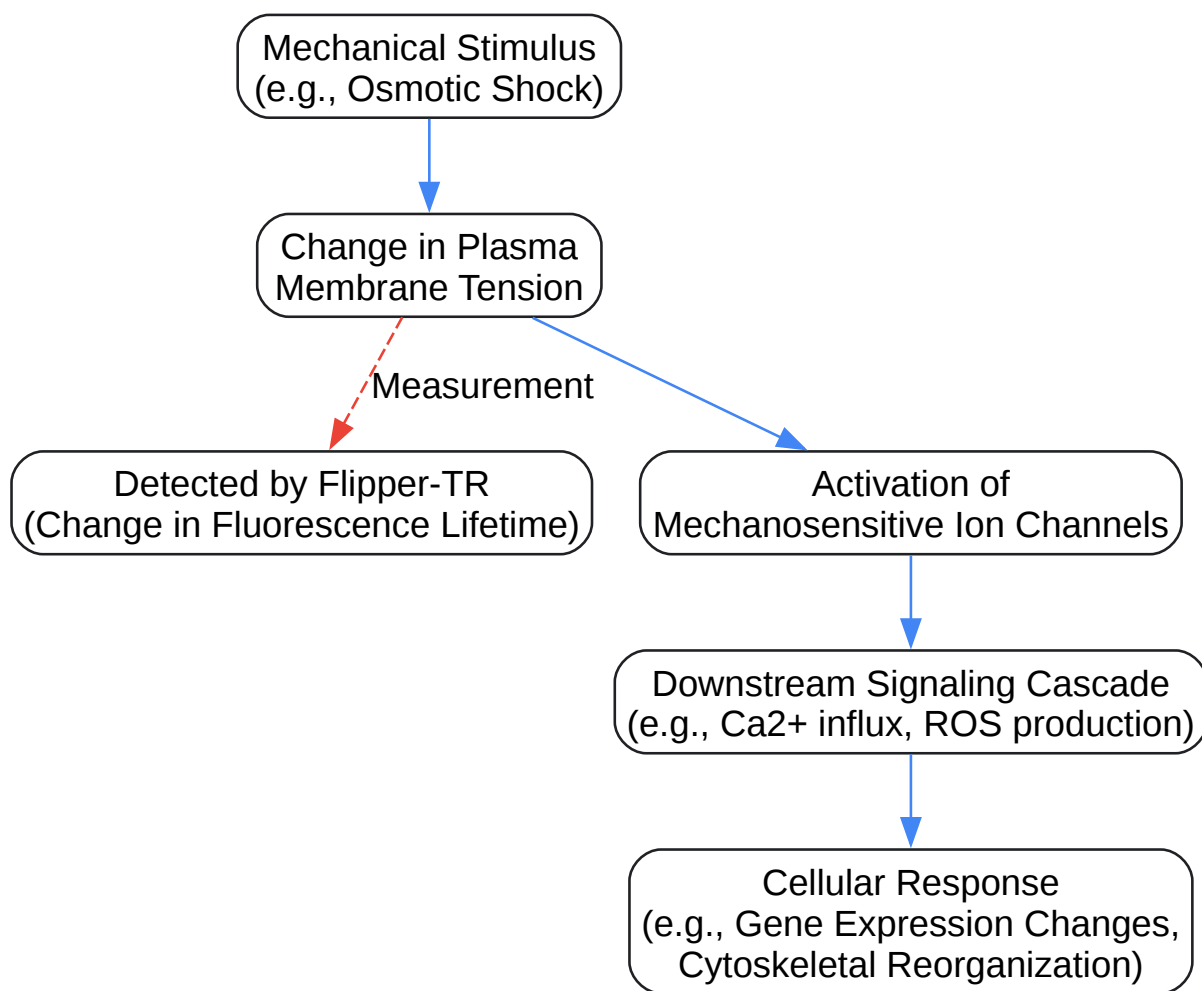
Experimental Workflow for Plant Cell Imaging



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Caption: General experimental workflow for using Flipper-TR in plant cells.

Signaling Pathway Hypothesis



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Caption: Hypothetical mechanotransduction pathway investigated with Flipper-TR.

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